

Dinordrin (CAS No. 64675-08-7): A Technical Whitepaper

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dinordrin (CAS No. 64675-08-7) is a synthetic, non-steroidal compound that has demonstrated significant potential as a post-coital antifertility agent. This technical guide provides a comprehensive overview of **Dinordrin**, including its chemical properties, mechanism of action, and a summary of key experimental findings. The information presented is intended to support further research and development of this compound and related molecules. All quantitative data is summarized in structured tables, and detailed experimental protocols for key assays are provided. Visual diagrams of signaling pathways and experimental workflows are included to facilitate understanding.

Chemical and Physical Properties

Dinordrin, also known as **Dinordrin** I, is a steroid derivative with the molecular formula C27H36O4 and a molecular weight of 424.57 g/mol .[1][2]



Property	Value	Reference
CAS Number	64675-08-7	[1][2]
Molecular Formula	C27H36O4	[1]
Molecular Weight	424.57 g/mol	
Synonyms	Dinordrin I, Dinordrin I dipropanoate	_

Pharmacological Profile

Dinordrin is characterized by its potent luteolytic and implantation-inhibiting properties. It exerts its effects by influencing hormonal balance, specifically by causing a depression of both plasma estrogen and progesterone levels.

Mechanism of Action

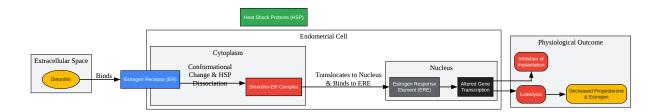
The precise molecular mechanism of **Dinordrin** is not fully elucidated in the available literature. However, based on its structural similarity to other A-nor steroids and its observed biological activities, a proposed mechanism involves interaction with estrogen receptors. **Dinordrin** is believed to act as a selective estrogen receptor modulator (SERM), exhibiting both estrogenic and anti-estrogenic activities in a tissue-specific manner. This dual activity is thought to disrupt the hormonal signaling required for corpus luteum maintenance and successful embryo implantation.

The luteolytic effect, leading to a decrease in progesterone, is a key aspect of its antifertility action. This is likely initiated by its influence on the hypothalamic-pituitary-ovarian axis.

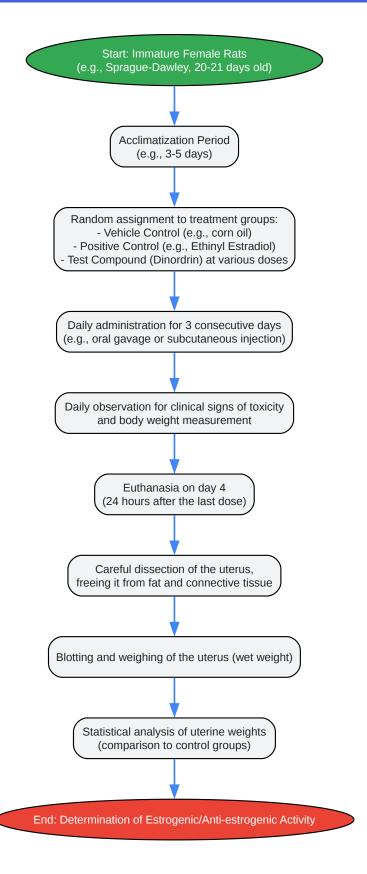
Signaling Pathway

The following diagram illustrates the proposed signaling pathway for **Dinordrin**'s action on the endometrium, leading to the inhibition of implantation.

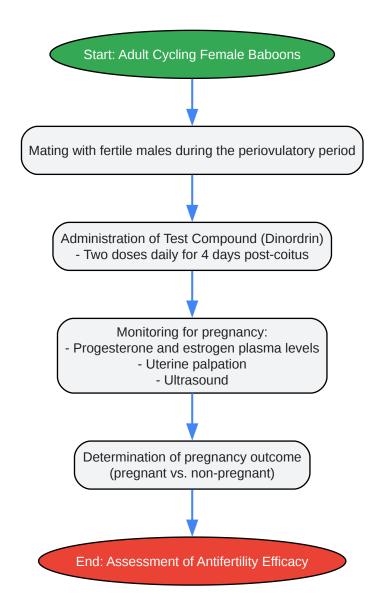












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References

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- 2. Key Learnings from the Endocrine Disruptor Screening Program (EDSP) Tier 1 Rodent Uterotrophic and Hershberger Assays PMC [pmc.ncbi.nlm.nih.gov]
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